

Technical Monograph: Galeopsin & Labdane Diterpenoid Architecture

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Galeopsin*

Cat. No.: *B8261714*

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Structural Characterization, Biosynthesis, and Pharmacological Potential

Executive Summary

This technical guide provides a comprehensive analysis of **Galeopsin** (8 β -acetoxy-15,16-epoxy-9 α -hydroxylabda-13(16),14-dien-7-one), a bioactive labdane diterpenoid isolated from the genus *Galeopsis* (Lamiaceae). Unlike simple terpenes, **Galeopsin** exhibits a highly oxidized bicyclic framework with specific stereochemical requirements that dictate its pharmacological profile. This document serves as a reference for researchers investigating the structural elucidation, isolation protocols, and therapeutic utility of furanolabdanes in anti-inflammatory and cardiovascular drug discovery.

Part 1: Chemical Identity & Structural Architecture

Nomenclature and Classification

- IUPAC Name: 8 β -acetoxy-15,16-epoxy-9 α -hydroxylabda-13(16),14-dien-7-one[1]
- Chemical Formula: C₂₂H₃₂O₅

- Class: Labdane Diterpenoid (Prefuranic/Furanic subtype)
- Skeletal Core: Labdane (decalin bicyclic system) with a side chain at C-9.

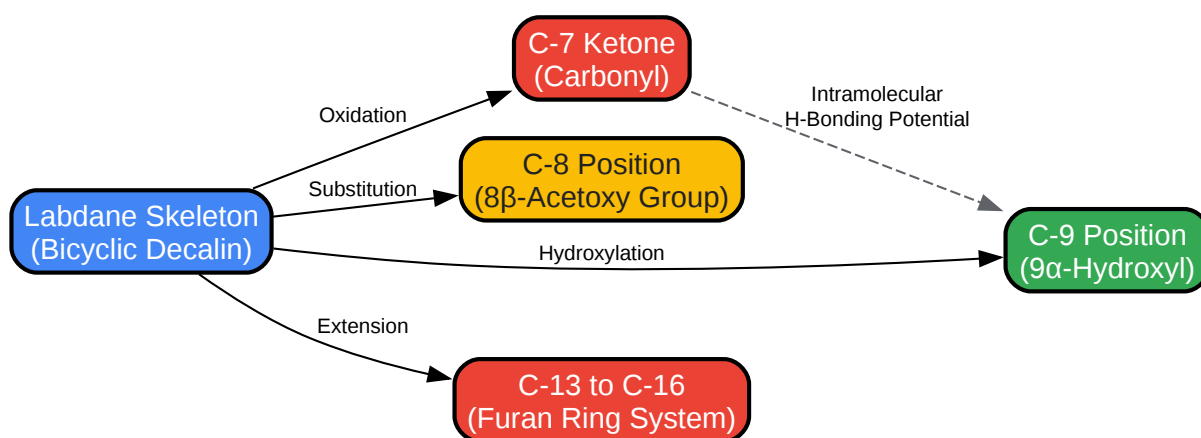
Structural Analysis

Galeopsin represents a "highly oxygenated" labdane. Its bioactivity is linked to three critical structural motifs:

- The Furan Ring (C13–C16): The side chain forms a heteroaromatic furan ring (or a labile epoxy-precursor in "pregaleopsin"), essential for receptor binding affinity.
- The 7-Keto-9-Hydroxy Motif: A specific arrangement on the B-ring where a ketone at C-7 interacts electronically with a hydroxyl group at C-9. This creates a "hemiketal-like" environment often susceptible to retro-aldol cleavage under thermal stress.
- The 8 β -Acetate: A steric anchor that locks the conformation of the B-ring.

Visualization of Structural Connectivity

The following diagram illustrates the core labdane skeleton and the specific functionalization of **Galeopsin**.



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Figure 1: Structural hierarchy of **Galeopsin**, highlighting key pharmacophores attached to the labdane core.

Part 2: Biosynthesis & Phytochemical Isolation

Biosynthetic Pathway

Galeopsin is derived from the plastidial MEP (methylerythritol phosphate) pathway. The precursor Geranylgeranyl Diphosphate (GGPP) undergoes cyclization by class II diterpene synthases (CPS) to form the copalyl diphosphate intermediate, followed by class I synthases to form the labdane skeleton.

Key Enzymatic Steps:

- Cyclization: GGPP

(+)-Copalyl PP (via CPS).

- Skeletal Formation: (+)-Copalyl PP

Labda-8(17),13-dien-15-yl PP.

- Oxidation: Cytochrome P450 monooxygenases (CYP71 family) introduce oxygen at C-7 and C-9.
- Acetylation: Acetyl-CoA transferases esterify the C-8 hydroxyl.

Isolation Protocol (Self-Validating System)

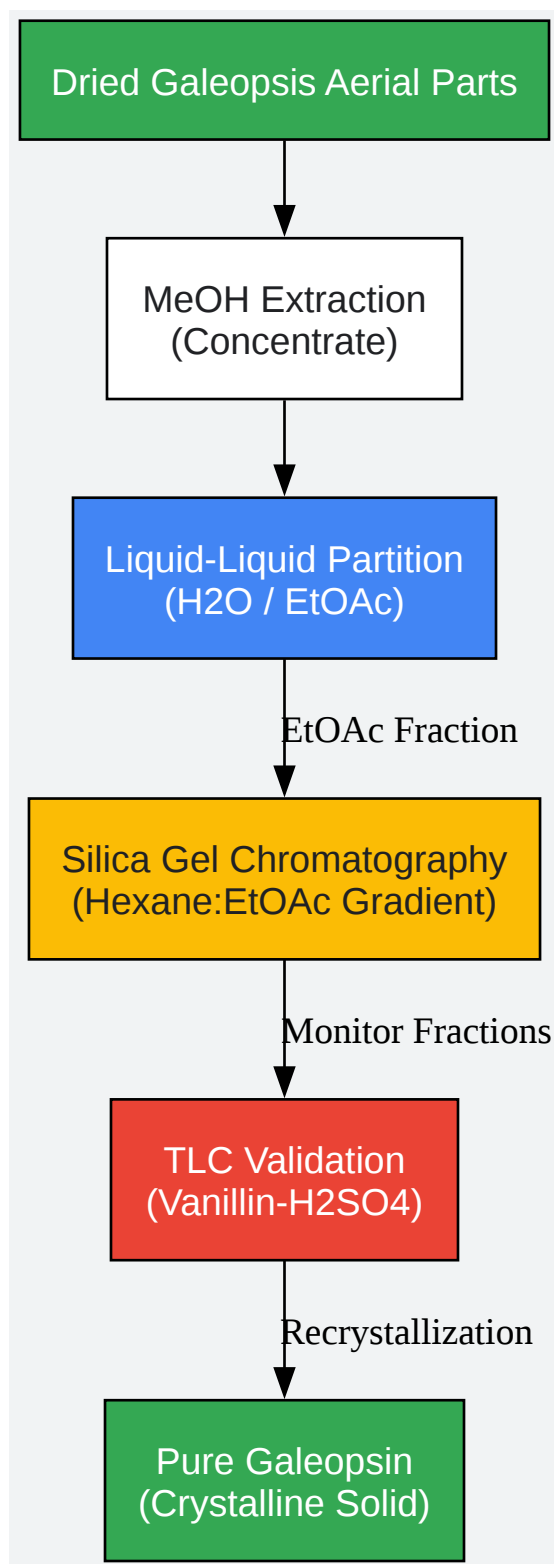
This protocol is designed for *Galeopsis ladanum* or *G. angustifolia* aerial parts.

Reagents: Methanol (MeOH), Ethyl Acetate (EtOAc), Hexane, Silica Gel 60 (0.063-0.200 mm).

Step-by-Step Methodology:

- Extraction: Macerate 1 kg of dried aerial parts in 5L MeOH for 48 hours at room temperature. Filter and concentrate in vacuo to yield crude extract.

- Liquid-Liquid Partition: Suspend crude extract in H₂O. Partition sequentially with Hexane (to remove lipids) and then EtOAc. Collect the EtOAc fraction (contains diterpenoids).
- Column Chromatography (CC):
 - Stationary Phase: Silica Gel 60.
 - Mobile Phase Gradient: Hexane:EtOAc (90:10
60:40).
- Fractionation Logic:
 - Early fractions (Hex:EtOAc 90:10): Fats, waxes.
 - Target fractions (Hex:EtOAc 70:30): **Galeopsin** and Hispanolone elute here.
- Purification: Re-chromatograph target fractions using Isocratic HPLC (Acetonitrile:H₂O 65:35) on a C18 reverse-phase column.
- Validation: Spot on TLC (Hex:EtOAc 1:1). Visualize with Vanillin-H₂SO₄ reagent. **Galeopsin** appears as a distinct violet/blue spot upon heating.



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Figure 2: Phytochemical isolation workflow for obtaining high-purity **Galeopsin**.

Part 3: Analytical Characterization (The Fingerprint)

To confirm the identity of **Galeopsin**, compare experimental data against these reference values. The presence of the furan ring and the acetate group are the primary diagnostic signals.

Table 1: Key ^1H -NMR Diagnostic Signals (CDCl_3 , 400 MHz)

Position	Shift (ppm)	Multiplicity	Interpretation
H-14	6.30	Broad Singlet	-proton of Furan ring
H-15	7.35	Multiplet	-proton of Furan ring
H-16	7.20	Multiplet	-proton of Furan ring
OAc	2.05	Singlet (3H)	Acetate methyl group at C-8
Me-17	0.90 - 1.20	Singlets	Angular methyls (C4, C10)
H-6	~2.40	Multiplet	Protons adjacent to C-7 ketone

Table 2: Key ^{13}C -NMR Signals (CDCl_3 , 100 MHz)

Carbon Type	Shift (ppm)	Assignment
Ketone	210.5	C-7 (Diagnostic carbonyl)
Ester Carbonyl	170.2	Acetate Carbonyl
Furan Carbons	143.0, 139.0, 125.0, 111.0	C-13 to C-16 (Furan system)
Hemiketal/Alcohol	78.5	C-9 (Hydroxyl bearing)
Quaternary	85.0	C-8 (Acetate bearing)

Part 4: Pharmacological Potential[2][3]

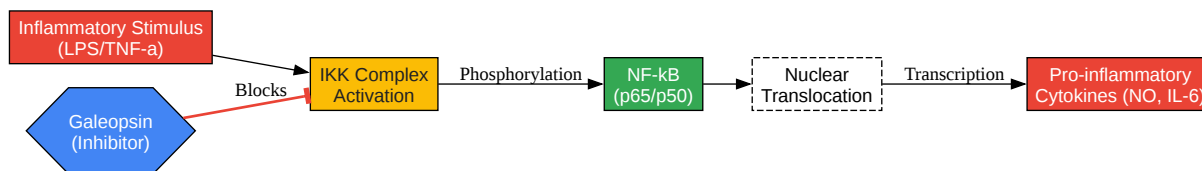
Mechanism of Action: Anti-Inflammatory & Cardiovascular

Research on Galeopsis and related Lagopsis labdanes suggests a dual mechanism of action:

- **NF-κB Inhibition:** The furan moiety acts as a Michael acceptor (if ring-opened) or interacts with the cysteine residues of the NF-κB signaling complex, preventing the translocation of p65/p50 dimers to the nucleus. This suppresses pro-inflammatory cytokines (TNF-α, IL-6).[2]
- **Calcium Channel Antagonism:** Labdanes with the 7-keto-9-hydroxy motif modulate L-type calcium channels () in smooth muscle cells, leading to vasorelaxation. This aligns with the traditional use of Galeopsis species.[2]

Structure-Activity Relationship (SAR)

- **Essential:** The C-13...C-16 furan ring is critical for cytotoxic and anti-inflammatory potency. Reduction of the furan ring significantly lowers activity.
- **Modulatory:** The C-8 acetate group improves lipophilicity, enhancing cell membrane permeability compared to the free alcohol.



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Figure 3: Proposed mechanism of NF-κB inhibition by **Galeopsin** in microglial or endothelial cells.

References

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Sources

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- To cite this document: BenchChem. [Technical Monograph: Galeopsin & Labdane Diterpenoid Architecture]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8261714/docs#technical-monograph-galeopsin-labdane-diterpenoid-architecture\]](https://www.benchchem.com/product/b8261714/docs#technical-monograph-galeopsin-labdane-diterpenoid-architecture)

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